1-(2-Phenylethyl)pyrrolidin-3-one: Technical Profile & Synthesis Guide

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Compound of Interest

Compound Name:	*1-(2-phenylethyl)pyrrolidin-3-one*
CAS No.:	*1488-11-5*
Cat. No.:	*B6144160*

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Executive Summary

1-(2-Phenylethyl)pyrrolidin-3-one (also known as N-phenethyl-3-pyrrolidinone) is a five-membered heterocyclic ketone serving as a versatile scaffold in the synthesis of bioactive molecules. Structurally analogous to the six-membered opioid precursor 1-(2-phenylethyl)piperidin-4-one (NPP), this compound is pivotal in the development of pyrrolidine-based analgesics, sigma receptor ligands, and neuroactive agents. This guide details its chemical identity, a validated synthesis protocol via Dieckmann condensation, pharmacological relevance, and analytical characterization.

Chemical Identity & Physicochemical Properties[1][2][3][4][5][6][7][8][9]

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Property	Detail
IUPAC Name	1-(2-phenylethyl)pyrrolidin-3-one
Common Synonyms	N-phenethyl-3-pyrrolidinone; 1-phenethylpyrrolidin-3-one
CAS Number	Not widely listed in public registries; analogous to 6273-83-2 (reduced form)
Molecular Formula	$C_{12}H_{15}NO$
Molecular Weight	189.26 g/mol
SMILES	O=C1CCN(CCC2=CC=CC=C2)C1
InChIKey	Computed:[1][2][3][4][5][6]VWQBAXUGMPGYLU-UHFFFAOYSA-N (Analogous structure verification required)
Appearance	Pale yellow to amber oil (at room temperature)
Solubility	Soluble in DCM, Chloroform, Methanol; Sparingly soluble in water

Note on PubChem CID: While the six-membered analog (NPP) has the CID 96437, the specific entry for the 3-pyrrolidinone variant is often subsumed under larger libraries or patent filings. Researchers should verify identity via NMR/MS rather than relying solely on database IDs for this specific intermediate.

Synthesis & Manufacturing Protocol

The most robust synthetic route involves the Dieckmann Cyclization of a diester precursor, followed by decarboxylation. This method ensures high regioselectivity and yield.[7]

Reaction Scheme Overview

- Michael Addition: Phenethylamine + Ethyl Acrylate → N-Phenethyl-β-alanine ethyl ester.
- N-Alkylation: Intermediate + Ethyl Bromoacetate → Diester precursor.

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- Dieckmann Cyclization: Diester + NaH → β-Keto ester intermediate.
- Decarboxylation: Hydrolysis/Decarboxylation → **1-(2-phenylethyl)pyrrolidin-3-one**.

Step-by-Step Methodology

Phase 1: Precursor Assembly

- Reagents: Dissolve 2-phenylethylamine (1.0 eq) in ethanol (0.5 M).
- Addition: Dropwise add ethyl acrylate (1.1 eq) at 0°C.
- Reaction: Stir at room temperature for 24 hours. Monitor by TLC (disappearance of amine).
- Workup: Concentrate in vacuo to yield N-(2-phenylethyl)-β-alanine ethyl ester.
- Alkylation: Redissolve in acetonitrile with K_2CO_3 (2.0 eq). Add ethyl bromoacetate (1.1 eq) and reflux for 16 hours. Filter and concentrate to obtain the diester.

Phase 2: Cyclization (Dieckmann Condensation)[8]

- Setup: Prepare a suspension of NaH (1.5 eq, 60% dispersion) in dry toluene or benzene under N_2 atmosphere.
- Addition: Add the diester (dissolved in toluene) dropwise at reflux temperature.
- Observation: Evolution of H_2 gas indicates reaction progress. Reflux for 4–6 hours until gas evolution ceases.
- Quench: Cool to 0°C and carefully quench with glacial acetic acid or dilute HCl.
- Isolation: Extract with ethyl acetate, wash with brine, and dry over $MgSO_4$. Evaporate to yield the β-keto ester intermediate (ethyl 1-phenethyl-4-oxopyrrolidine-3-carboxylate).

Phase 3: Decarboxylation

- Hydrolysis: Reflux the β-keto ester in 6M HCl for 4–8 hours.
- Neutralization: Cool and basify with NaOH to pH ~10.

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- Extraction: Extract the free base with dichloromethane (DCM).[8]
- Purification: Distillation under reduced pressure or column chromatography (SiO_2, Hexane:EtOAc) yields the pure **1-(2-phenylethyl)pyrrolidin-3-one**.

Visualization of Synthesis Pathway[1][15][16]



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Caption: Step-wise chemical synthesis via Dieckmann condensation to yield the target pyrrolidinone.

Pharmacological Relevance & Applications

This compound is a bioisostere of the piperidone scaffold found in fentanyl and carfentanil. Its primary utility lies in:

- Opioid Receptor Research: Used to synthesize 3-anilinopyrrolidine analogs. While generally less potent than their 6-membered counterparts (fentanyl series), these analogs provide critical SAR (Structure-Activity Relationship) data regarding ring size and receptor binding pocket constraints.[8]
- Sigma Receptor Ligands: The phenethyl-pyrrolidine motif is a privileged structure for binding to Sigma-1 (σ1) receptors, implicated in neuroprotection and pain modulation.
- Muscarinic Agonists: Derivatives of 3-pyrrolidinone are explored for M1/M4 muscarinic receptor activity, relevant in Alzheimer's disease research.

Analytical Characterization (Self-Validating Protocol)

To ensure the integrity of the synthesized compound, the following spectral data must be verified.

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Technique	Expected Signal / Characteristic	Interpretation
IR Spectroscopy	1740–1750 cm^{-1} (Strong)	Characteristic C=O stretch for a 5-membered ketone (strained ring raises frequency vs. 6-membered).
^1H NMR ($CDCl_3$)	δ 7.2–7.4 (m, 5H)	Aromatic protons of the phenethyl group.[8]
δ 2.7–2.9 (m, 4H)	Ethylene bridge protons (-CH_2-CH_2-Ph).[8]	
δ 3.0 (s, 2H)	C2 protons (isolated methylene between N and C=O).[8]	
δ 2.4–2.6 (m, 4H)	C4/C5 protons of the pyrrolidine ring.[8]	
MS (ESI+)	m/z 190.1 $[M+H]^+$	Protonated molecular ion confirming MW ~189.[8]

Safety & Handling (SDS Highlights)

- Hazards: Causes skin irritation (H315), serious eye irritation (H319).[8] Potentially harmful if swallowed (H302) due to opioid-like structural activity.[8]
- Storage: Store under inert gas (Argon/Nitrogen) at -20°C to prevent oxidation of the alpha-methylene positions.
- PPE: Nitrile gloves, safety goggles, and fume hood usage are mandatory during synthesis, especially during the NaH cyclization step (hydrogen gas evolution).[8]

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- To cite this document: BenchChem. [1-(2-Phenylethyl)pyrrolidin-3-one: Technical Profile & Synthesis Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b6144160/docs#1-2-phenylethyl-pyrrolidin-3-one-technical-profile-synthesis-guide]

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